

# An In-depth Technical Guide to 3-Nitrobiphenyl: Properties and Applications

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## Compound of Interest

Compound Name: 3-Nitrobiphenyl-d9

Cat. No.: B1152281

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties, synthesis, analysis, and metabolic pathways of 3-Nitrobiphenyl. The information is intended to support research, development, and safety assessments involving this compound.

## Core Properties of 3-Nitrobiphenyl

3-Nitrobiphenyl is a nitroaromatic compound characterized by a biphenyl backbone with a nitro group substituent at the 3-position of one of the phenyl rings.<sup>[1]</sup> It typically appears as a yellow crystalline solid and is insoluble in water.<sup>[1]</sup>

## Physicochemical and Toxicological Data

The following tables summarize the key quantitative data for 3-Nitrobiphenyl.

Identifier	Value
Chemical Formula	C <sub>12</sub> H <sub>9</sub> NO <sub>2</sub>
CAS Number	2113-58-8
Molecular Weight	199.21 g/mol
Appearance	White to orange to green powder/crystal
Odor	Odorless

Table 1: Chemical Identifiers and Physical Properties[1]

Property	Value
Melting Point	58-60 °C
Boiling Point	Not specified
Solubility	Insoluble in water

Table 2: Physical Properties[1][2]

Hazard Class	Category
Acute Toxicity (Oral)	Category 4
Acute Toxicity (Dermal)	Category 4
Acute Toxicity (Inhalation)	Category 4

Table 3: GHS Hazard Classification

## Applications and Uses

3-Nitrobiphenyl serves as a crucial intermediate in various industrial and research applications:

- **Chemical Synthesis:** It is a versatile starting material for the synthesis of a range of organic compounds.
- **Dye Manufacturing:** This compound is utilized in the production of dyes, where its chemical structure contributes to the color properties of the final product.

## Experimental Protocols

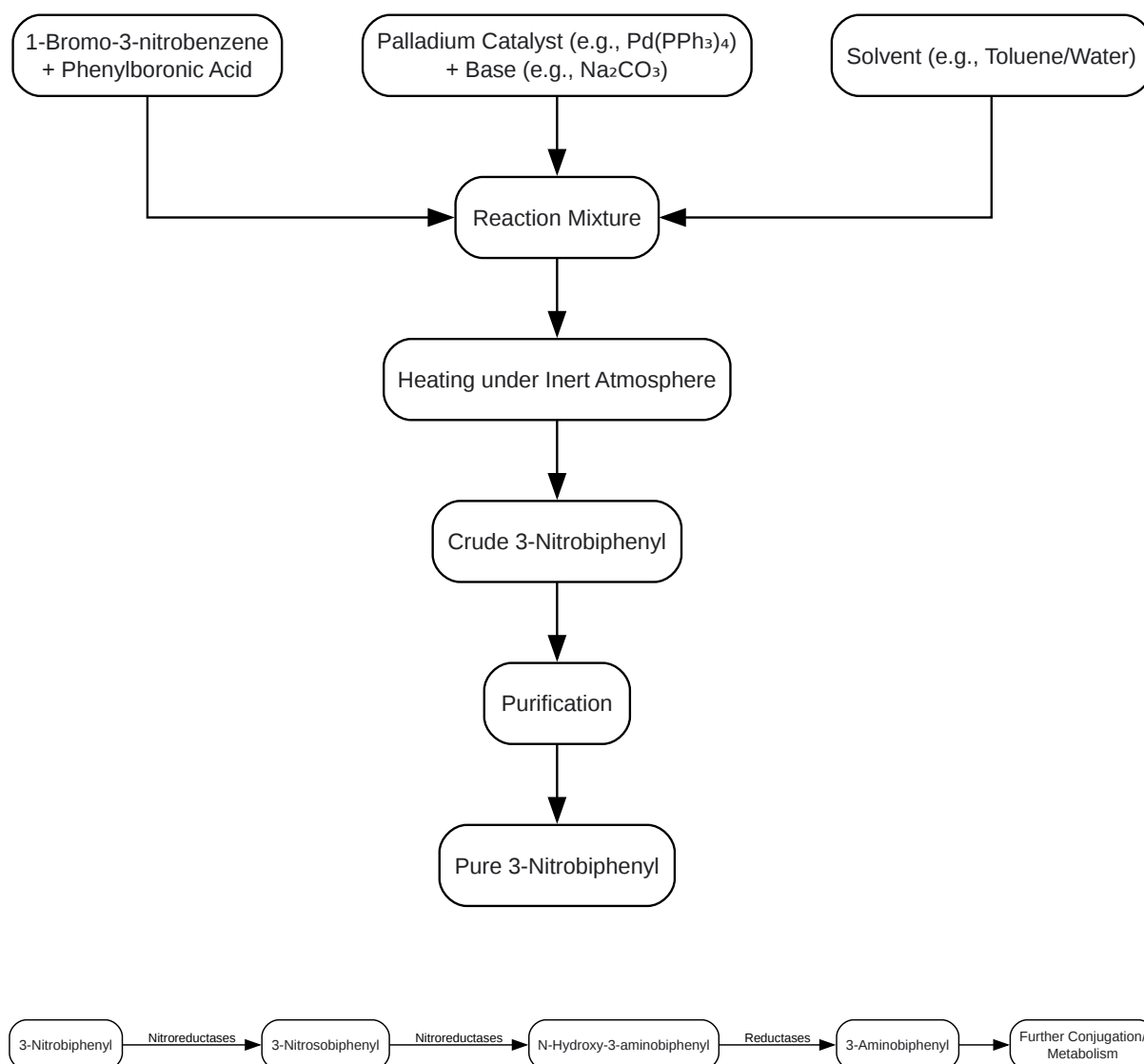
While specific, validated experimental protocols for unlabelled 3-Nitrobiphenyl are not extensively detailed in publicly accessible literature, the following sections provide methodologies based on established procedures for closely related nitroaromatic compounds.

## Synthesis of Nitrobiphenyls

The synthesis of nitrobiphenyls can be achieved through cross-coupling reactions. A common method is the Suzuki coupling, which involves the reaction of a nitro-substituted aryl halide with a phenylboronic acid in the presence of a palladium catalyst and a base. Another approach is the Ullmann reaction, which involves the copper-catalyzed coupling of two aryl halides.

A plausible synthetic route for 3-Nitrobiphenyl could involve the Suzuki coupling of 1-bromo-3-nitrobenzene with phenylboronic acid.

Illustrative Synthetic Workflow:



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## References

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